

An In-depth Technical Guide to N-Benzoyl-L-threonine methyl ester

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Compound of Interest

Compound Name: *N-Benzoyl-L-threonine methyl ester*

CAS No.: 79893-89-3

Cat. No.: B556255

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Benzoyl-L-threonine methyl ester**, a derivative of the essential amino acid L-threonine. This compound serves as a valuable building block in organic synthesis, particularly in the development of novel therapeutics and in peptide synthesis. This document details its chemical identity, physicochemical properties, and relevant experimental protocols.

Chemical Identity and Structure

N-Benzoyl-L-threonine methyl ester is a protected amino acid derivative. The benzoyl group protects the amine, while the methyl ester protects the carboxylic acid, making it a useful intermediate for further chemical modifications.

- IUPAC Name: methyl (2S,3R)-2-(benzoylamino)-3-hydroxybutanoate[1]
- Chemical Formula: C₁₂H₁₅NO₄[1][2][3]

- Synonyms: (2S,3R)-2-(benzoylamino)-3-hydroxy-butyrac acid methyl ester, N-alpha-Benzoyl-L-threonine methyl ester[1]

Chemical Structure:

- SMILES: COC(=O)C(O)C(NC(=O)c1ccccc1)C
- InChI Key: KHOWDUMYRBCHAC-SCZZXKLOSA-N

Physicochemical Properties

A summary of the key quantitative data for **N-Benzoyl-L-threonine methyl ester** is presented below. These properties are critical for its application in experimental settings.

Property	Value	Source(s)
Molecular Weight	237.25 g/mol	[2][3]
CAS Number	79893-89-3	[1][2]
Appearance	White solid	[4][5]
Melting Point	97-99 °C	[6]
Optical Activity	$[\alpha]_{21/D} +23^\circ$ (c = 5 in ethanol)	
Purity / Assay	≥95% - 99%	[3]
Linear Formula	$\text{CH}_3\text{CH}(\text{OH})\text{CH}(\text{NHCOC}_6\text{H}_5)\text{C}$ O_2CH_3	

Experimental Protocols

The following section details a representative experimental protocol for the N-benzoylation of a threonine methyl ester hydrochloride, a common method for synthesizing the target compound. This protocol is adapted from procedures for closely related stereoisomers.[4][5]

Protocol: Synthesis of N-Benzoyl-threonine Methyl Ester

This procedure outlines the N-benzoylation of the free amine of a threonine methyl ester hydrochloride.

Materials:

- Threonine methyl ester hydrochloride (e.g., L- or D-allothreonine methyl ester hydrochloride) [\[4\]\[5\]](#)
- Anhydrous Methanol [\[4\]\[5\]](#)
- Triethylamine (Et₃N) [\[4\]\[5\]\[7\]](#)
- Benzoyl chloride [\[4\]\[5\]\[7\]](#)
- Ethyl acetate [\[4\]\[5\]\[7\]](#)
- Water [\[4\]\[5\]\[7\]](#)
- Saturated brine solution [\[4\]\[5\]](#)
- Anhydrous magnesium sulfate or sodium sulfate [\[4\]\[5\]\[7\]](#)

Procedure:

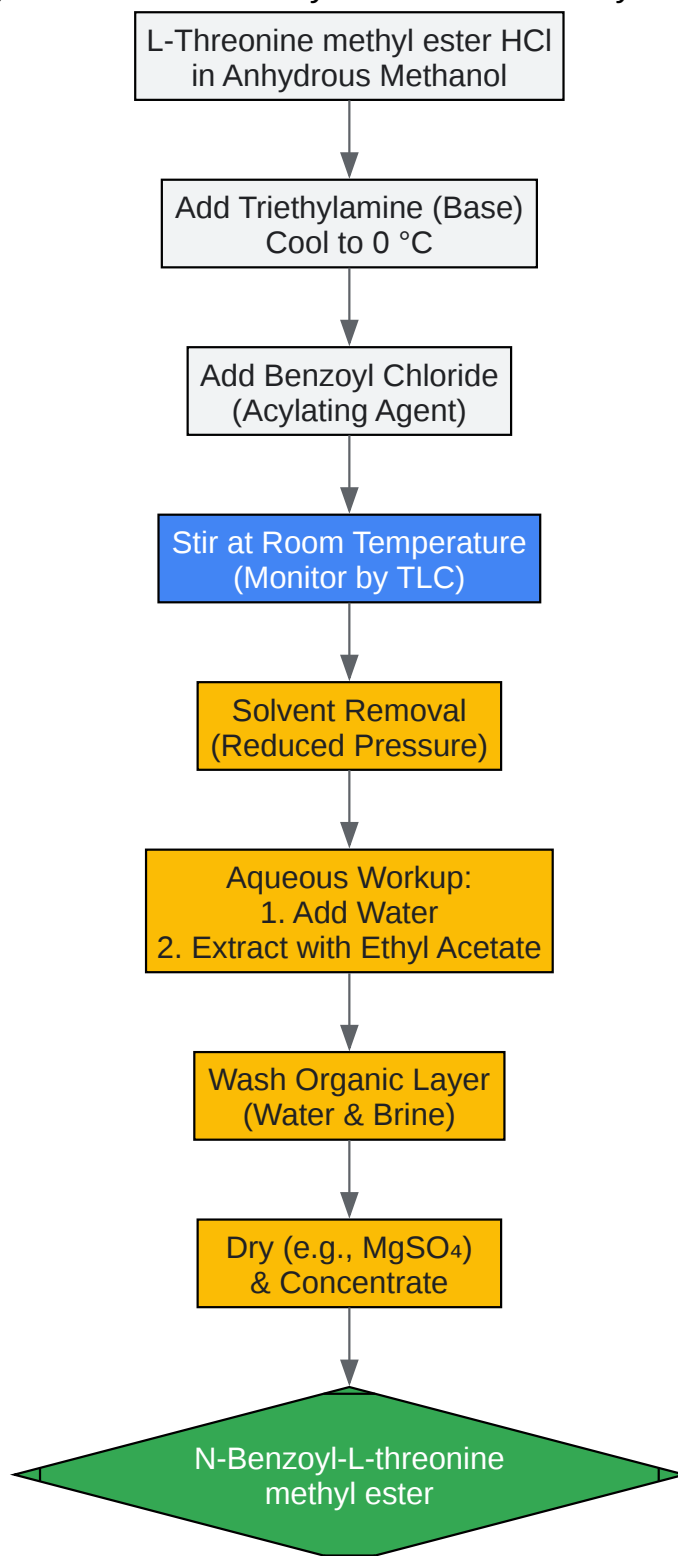
- Under a nitrogen atmosphere, dissolve the threonine methyl ester hydrochloride in anhydrous methanol. [\[4\]\[5\]](#)
- Add triethylamine to the solution to act as a base. [\[4\]\[5\]](#)
- Cool the reaction mixture to 0 °C in an ice bath. [\[4\]\[5\]\[7\]](#)
- Slowly add benzoyl chloride dropwise to the cooled solution. [\[4\]\[5\]\[7\]](#)
- Allow the reaction to warm to room temperature and stir for approximately 2-16 hours. [\[5\]\[7\]](#)
Monitor the reaction's completion using Thin-Layer Chromatography (TLC). [\[4\]\[5\]](#)
- Once the reaction is complete, remove the methanol under reduced pressure (rotary evaporation). [\[4\]\[5\]](#)

- Add water to the resulting residue and extract the product into an organic solvent, such as ethyl acetate, performing the extraction three times.[4][5]
- Combine the organic layers and wash them sequentially with water and then a saturated brine solution.[4][5][7]
- Dry the organic layer over an anhydrous drying agent like magnesium sulfate.[4][5]
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.[4][5]
- The final product, a white solid, can be further purified by recrystallization if necessary.[4][6]

Visualization of Synthetic Workflow

The following diagram illustrates the general experimental workflow for the synthesis of **N-Benzoyl-L-threonine methyl ester** as described in the protocol above.

Synthesis of N-Benzoyl-L-threonine methyl ester



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Caption: Experimental workflow for N-benzoylation.

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